

# Application Notes and Protocols for Solvent Extraction of Gold Using Diisobutyl Ketone

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## Compound of Interest

Compound Name: 2,6-Dimethyl-4-heptanone

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## Introduction

Solvent extraction is a highly selective and efficient method for the recovery and concentration of gold from various matrices, including ores and electronic waste. Diisobutyl ketone (DIBK), a stable and effective organic solvent, is frequently employed for this purpose. The process typically involves the extraction of a gold complex from an acidic aqueous phase into an organic phase containing DIBK and a suitable extractant. This document provides detailed application notes and protocols for the solvent extraction of gold using Diisobutyl Ketone, often in conjunction with the phase transfer agent Aliquat 336. The subsequent quantification of the extracted gold is commonly performed using flame atomic absorption spectrometry (FAAS).

## Principle of the Method

The fundamental principle of this method lies in the transfer of gold ions from an aqueous solution to an immiscible organic phase.<sup>[1]</sup> Gold is typically present in the aqueous phase as a chloroaurate complex ( $[\text{AuCl}_4]^-$ ), which is formed by digesting the gold-containing sample in aqua regia (a mixture of nitric acid and hydrochloric acid). The organic phase consists of Diisobutyl Ketone (DIBK) and an extractant, such as Aliquat 336 (a quaternary ammonium salt). Aliquat 336 acts as a liquid ion exchanger, forming a stable ion-pair with the chloroaurate complex, which is then soluble in the organic DIBK phase. This process effectively isolates and concentrates the gold from the initial sample matrix.

## Quantitative Data

The efficiency of gold extraction is influenced by several key parameters. The following tables summarize the quantitative data on the impact of these parameters on the extraction process.

Table 1: Effect of Aqueous to Organic Phase Ratio on Gold Extraction Efficiency

Aqueous Phase Volume (mL)	Organic Phase Volume (mL)	Phase Ratio (A:O)	Gold Extraction Efficiency (%)	Reference
10	5	2:1	98.97	[2]
25	3	8.3:1	>80	[1]
25	1.67	15:1	>80	[1]

Note: Data for phase ratios of 8.3:1 and 15:1 are based on studies using Methyl Isobutyl Ketone (MIBK), a chemically similar solvent to DIBK, and indicate that high efficiency can be maintained even at high aqueous to organic phase ratios.

Table 2: Effect of Hydrochloric Acid Concentration on Gold Extraction

HCl Concentration (mol/L)	Relative Extraction Signal	Notes	Reference
0.1 - 4.0	Increasing	Signal increases with HCl concentration up to 4 mol/L.	
> 4.0	Decreasing	Signal starts to decrease at concentrations above 4 mol/L.	

Note: This data is based on a study using 1-octanol with Aliquat 336, but the trend is indicative of the general effect of HCl concentration on the formation and extraction of the gold-chloro complex.

Table 3: Effect of Contact Time on Gold Extraction Efficiency

Shaking Time (minutes)	Gold Extraction Efficiency (%)	Reference
1	Quantitative	[3]
3 - 4	Quantitative	[1]
5	100	[4]

Note: Quantitative extraction is typically rapid, with most protocols recommending a shaking time of 1 to 5 minutes.

Table 4: Gold Stripping Efficiency from Organic Phase

Stripping Agent	Concentration	Stripping Efficiency (%)	Reference
Sodium Thiosulfate	4 M	98	
Thiourea	5% in 1% HCl	Effective	[5]

Note: Data for sodium thiosulfate is from a study using a synergistic system with Aliquat 336 and MIBK. Thiourea is also cited as an effective stripping agent for gold complexes.

## Experimental Protocols

The following are detailed protocols for the solvent extraction of gold using Diisobutyl Ketone.

### Protocol for Sample Digestion (Aqua Regia Method)

This protocol is suitable for the digestion of gold from solid samples such as ores and sediments.[6][7]

Materials and Reagents:

- Concentrated Hydrochloric Acid (HCl)

- Concentrated Nitric Acid ( $\text{HNO}_3$ )
- Gold-containing sample (e.g., ore, sediment), pulverized
- Beakers
- Hot plate
- Volumetric flasks
- Flocculant (e.g., Superfloc) (optional)
- Deionized water

#### Procedure:

- Weigh a representative amount of the pulverized sample (e.g., 10-30 g) into a beaker.[\[6\]](#)[\[7\]](#)
- Under a fume hood, add a 3:1 mixture of concentrated HCl and  $\text{HNO}_3$  (aqua regia). A typical volume is 40 mL of HCl and 10 mL of  $\text{HNO}_3$  for a 10 g sample.
- Heat the beaker on a hot plate at a moderate temperature (e.g.,  $200^\circ\text{C}$ ) for approximately 45 minutes to 2 hours to ensure complete digestion of the gold.[\[4\]](#)[\[6\]](#)
- Allow the solution to cool to room temperature.
- (Optional) Add a small amount of flocculant to aid in the settling of solid particles.
- Quantitatively transfer the solution to a volumetric flask (e.g., 250 mL) and dilute to the mark with deionized water.
- Allow any remaining solids to settle or filter the solution to obtain a clear aqueous phase containing the gold as a chloroaurate complex.

## Protocol for Solvent Extraction of Gold

This protocol describes the extraction of the gold complex from the aqueous phase into the DIBK organic phase.[\[2\]](#)[\[4\]](#)[\[7\]](#)

#### Materials and Reagents:

- Digested gold solution (from Protocol 4.1)
- Diisobutyl Ketone (DIBK)
- Aliquat 336 (methyl-trioctyl ammonium chloride)
- Separatory funnels
- Mechanical shaker (optional)

#### Procedure:

- Prepare the organic phase by adding Aliquat 336 to DIBK to a final concentration of 1% v/v. [2][4] For example, add 1 mL of Aliquat 336 to 99 mL of DIBK.
- Transfer a known volume of the aqueous gold solution (e.g., 10 mL) to a separatory funnel. [2]
- Add a specific volume of the DIBK/Aliquat 336 organic phase (e.g., 5 mL) to the separatory funnel. [2] This creates an aqueous to organic phase ratio of 2:1.
- Stopper the funnel and shake vigorously for 1-5 minutes to ensure thorough mixing and facilitate the transfer of the gold complex into the organic phase. [3][4]
- Allow the two phases to separate completely. The upper layer will be the organic phase containing the extracted gold.
- Carefully drain and discard the lower aqueous phase.
- The organic phase is now ready for analysis or for the stripping of gold.

## Protocol for Gold Quantification by Flame Atomic Absorption Spectrometry (FAAS)

This protocol outlines the analysis of the gold-containing organic phase. [6][8]

**Materials and Reagents:**

- Gold-loaded organic phase (from Protocol 4.2)
- Gold standard solutions in DIBK/Aliquat 336
- Flame Atomic Absorption Spectrometer

**Procedure:**

- Set up the FAAS according to the manufacturer's instructions for gold analysis. The typical wavelength for gold is 242.8 nm.[\[8\]](#)
- Prepare a series of gold standard solutions in the 1% Aliquat 336/DIBK organic phase to create a calibration curve.
- Aspirate the gold-loaded organic phase from the extraction into the FAAS and record the absorbance.
- Use the calibration curve to determine the concentration of gold in the organic phase.
- Calculate the original concentration of gold in the solid sample, taking into account the initial sample weight and all dilution factors.

## Protocol for Stripping of Gold from the Organic Phase

This protocol describes the back-extraction of gold from the DIBK phase into a new aqueous solution. This is useful for recovering the gold in a concentrated aqueous form and for recycling the organic solvent.

**Materials and Reagents:**

- Gold-loaded organic phase (from Protocol 4.2)
- Stripping solution: 0.1 M Thiourea in 0.1 M HCl, or 4 M Sodium Thiosulfate.
- Separatory funnels

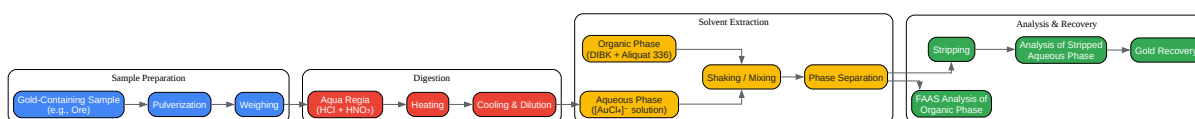
**Procedure:**

- Transfer the gold-loaded organic phase to a clean separatory funnel.
- Add an equal volume of the chosen stripping solution (e.g., 0.1 M Thiourea in 0.1 M HCl).
- Shake the funnel for 5-10 minutes to allow for the transfer of gold back into the aqueous phase.
- Allow the phases to separate. The lower aqueous phase will now contain the stripped gold.
- Drain the aqueous phase for further processing or analysis. The organic phase can be washed and potentially reused.

## Visualizations

### Experimental Workflow

The following diagram illustrates the complete workflow for the solvent extraction of gold using Diisobutyl Ketone.

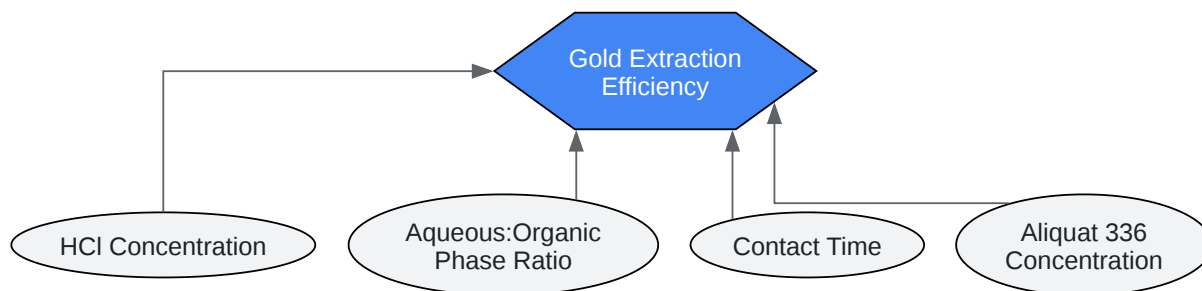


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Caption: Workflow for Gold Extraction using DIBK.

## Logical Relationship of Extraction Parameters

The diagram below shows the key parameters influencing the gold extraction efficiency.



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Caption: Key Parameters for Gold Extraction.

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